

Essential Guide to the Proper Disposal of Flt3-IN-28

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Compound of Interest

Compound Name: Flt3-IN-28

Cat. No.: B15569361

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This document provides critical operational and safety guidance for the proper disposal of **Flt3-IN-28**, a potent kinase inhibitor. Adherence to these procedures is essential to ensure personnel safety, environmental protection, and regulatory compliance. The following protocols are based on best practices for handling hazardous chemical compounds and similar kinase inhibitors.

Personal Protective Equipment (PPE) and Handling

Before beginning any disposal procedures, ensure all appropriate personal protective equipment is worn. All handling of **Flt3-IN-28**, particularly in its solid form, should occur within a certified chemical fume hood to minimize inhalation exposure.

PPE Component	Specification	Purpose
Gloves	Chemically resistant, powder-free (e.g., double-gloving with nitrile)	Prevents skin contact and absorption.[1]
Eye Protection	Tight-sealing safety goggles or a face shield	Protects eyes from splashes and airborne particles.[1]
Lab Coat/Gown	Disposable, impermeable gown	Protects skin and personal clothing from contamination.[1]
Respiratory Protection	NIOSH/MSHA approved respirator (e.g., N95 or higher)	Required when handling the powder form outside of a certified chemical fume hood. [1]

Step-by-Step Disposal Protocol

All waste materials contaminated with **Flt3-IN-28** must be treated as hazardous chemical waste.[1] Improper disposal can lead to significant environmental harm, as related compounds exhibit acute and chronic aquatic toxicity.[2]

- Waste Segregation:
 - Solid Waste: Collect all solid materials contaminated with **Flt3-IN-28**, including gloves, weighing paper, pipette tips, and any unused powder, in a designated, clearly labeled hazardous waste container.[1][2]
 - Liquid Waste: All solutions containing **Flt3-IN-28**, including unused solutions and contaminated solvents, must be collected in a separate, leak-proof, and clearly labeled hazardous waste container.[1][2] Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[2]
 - Sharps: Dispose of any contaminated needles, syringes, or other sharps in a designated sharps container for hazardous waste.[1]
- Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Flt3-IN-28**," and a precise description of the contents (e.g., "Solid waste with **Flt3-IN-28**" or "Aqueous solution of **Flt3-IN-28**").[\[2\]](#)
- Decontamination:
 - Following handling and disposal, thoroughly decontaminate all work surfaces. Wipe down the area with an appropriate deactivating solution, such as a 10% bleach solution followed by 70% ethanol.[\[1\]](#)
 - Dispose of all cleaning materials as hazardous waste.[\[1\]](#)
- Waste Pickup:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not pour any **Flt3-IN-28** waste down the drain or dispose of it in regular trash.[\[2\]](#)

Spill Management

In the event of a spill, adhere to the following procedure:

- Containment: For small spills, use an inert absorbent material like vermiculite or dry sand to contain the substance.[\[2\]](#)
- Collection: Carefully gather the absorbed material and any contaminated debris into a labeled hazardous waste container.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent, collecting all cleaning materials as hazardous waste.[\[2\]](#)
- Reporting: Immediately report the spill to your laboratory supervisor and the EHS office.[\[2\]](#)

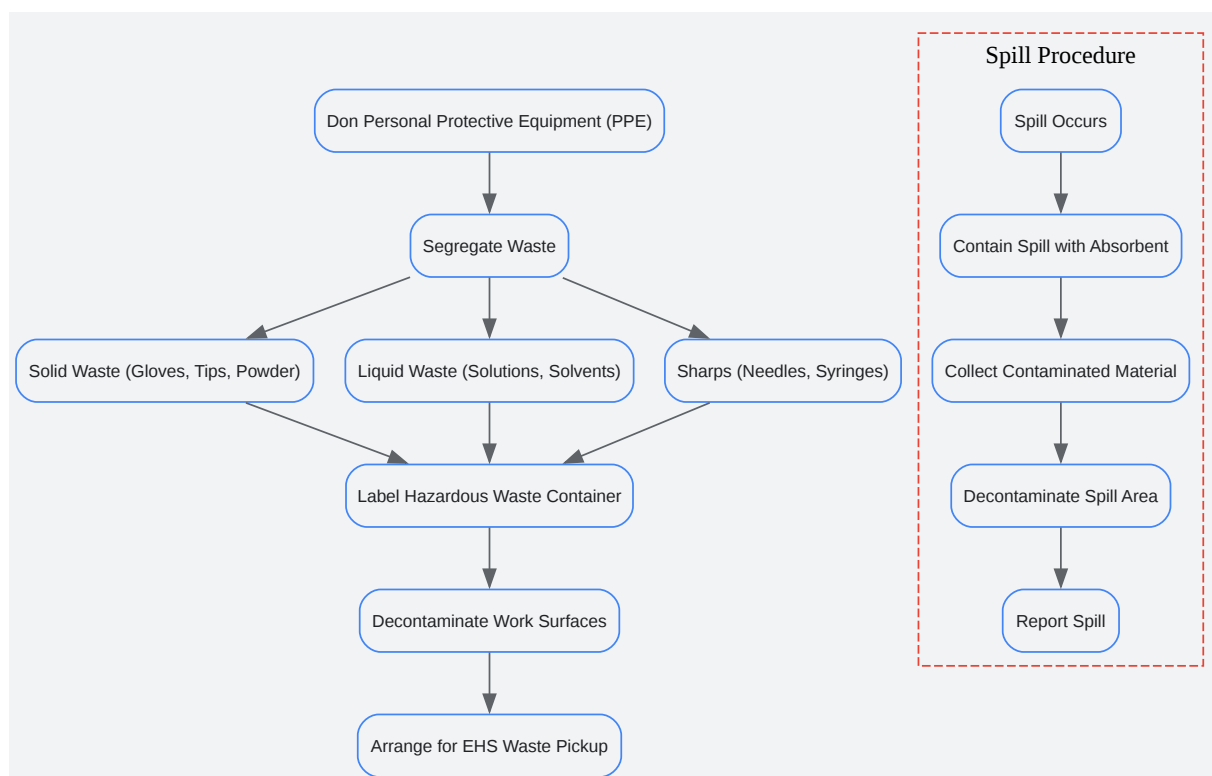
Storage of Flt3-IN-28

Proper storage is crucial to maintain the stability and activity of **Flt3-IN-28** and related compounds.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
In Solvent	-80°C	1 year

Data sourced from product information for the related compound Flt3-IN-25.[3]

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Flt3-IN-28**.

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